

Essential Safety and Operational Guidance for 3-Bromopropionyl Chloride

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Compound of Interest

Compound Name: 3-Bromopropionyl chloride

Cat. No.: B108729

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This document provides critical safety protocols and logistical information for the handling and disposal of **3-Bromopropionyl chloride** (CAS No. 15486-96-1). The following procedures are designed to minimize risk and ensure a safe laboratory environment for researchers, scientists, and drug development professionals. Adherence to these guidelines is mandatory when working with this hazardous chemical.

3-Bromopropionyl chloride is a combustible, corrosive liquid that can cause severe skin burns, eye damage, and respiratory tract irritation.^{[1][2][3]} It is also a lachrymator, a substance that induces tearing.^{[2][4]} Due to its water-reactive nature, it is crucial to avoid contact with moisture.^[1]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **3-Bromopropionyl chloride**.

Property	Value	Source
CAS Number	15486-96-1	[1][5]
Molecular Formula	BrCH ₂ CH ₂ COCl	[5]
Molecular Weight	171.42 g/mol	[5]
Boiling Point	55-57 °C at 17 mmHg	[5]
Density	1.701 g/mL at 25 °C	[5]
Flash Point	79 °C (174.2 °F) - closed cup	[2][5]
Storage Temperature	2-8°C (Refrigerated)	[1][5]

Experimental Protocol: Safe Handling of 3-Bromopropionyl Chloride

This step-by-step protocol outlines the required procedures for safely handling **3-Bromopropionyl chloride** from receipt to disposal.

1. Engineering Controls and Emergency Equipment

- Ventilation: All work with **3-Bromopropionyl chloride** must be conducted within a properly functioning chemical fume hood.[1][4]
- Emergency Equipment: An emergency eyewash station and a safety shower must be readily accessible in the immediate work area.[6]

2. Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[4] A face shield should be worn in addition to goggles when there is a risk of splashing.[6]

- **Hand Protection:** Wear appropriate chemical-resistant gloves, such as nitrile or neoprene, to prevent skin contact.[4][6] Inspect gloves for any signs of degradation before use.
- **Body Protection:** A flame-resistant lab coat must be worn and fully buttoned.[6] Wear appropriate protective clothing to prevent skin exposure.[4]
- **Respiratory Protection:** If engineering controls are insufficient or during an emergency, use a NIOSH or European Standard EN 149 approved respirator.[4]

3. Handling Procedure

- **Pre-Handling:** Before handling, ensure all required PPE is donned correctly. Wash hands and any exposed skin thoroughly after handling.[1]
- **Dispensing:** Do not breathe dust, vapor, mist, or gas.[2][4] Avoid contact with eyes, skin, and clothing.[4]
- **Incompatible Materials:** Keep away from strong bases, alcohols, and oxidizing agents.[1][4]
- **Ignition Sources:** Keep away from heat, sparks, open flames, and hot surfaces.[1]

4. Storage

- Store in a cool, dry, and well-ventilated area.[1][4]
- Keep the container tightly closed.[4]
- Store in a corrosives area.[4] Some sources recommend refrigeration.[1]

5. Spill and Waste Disposal

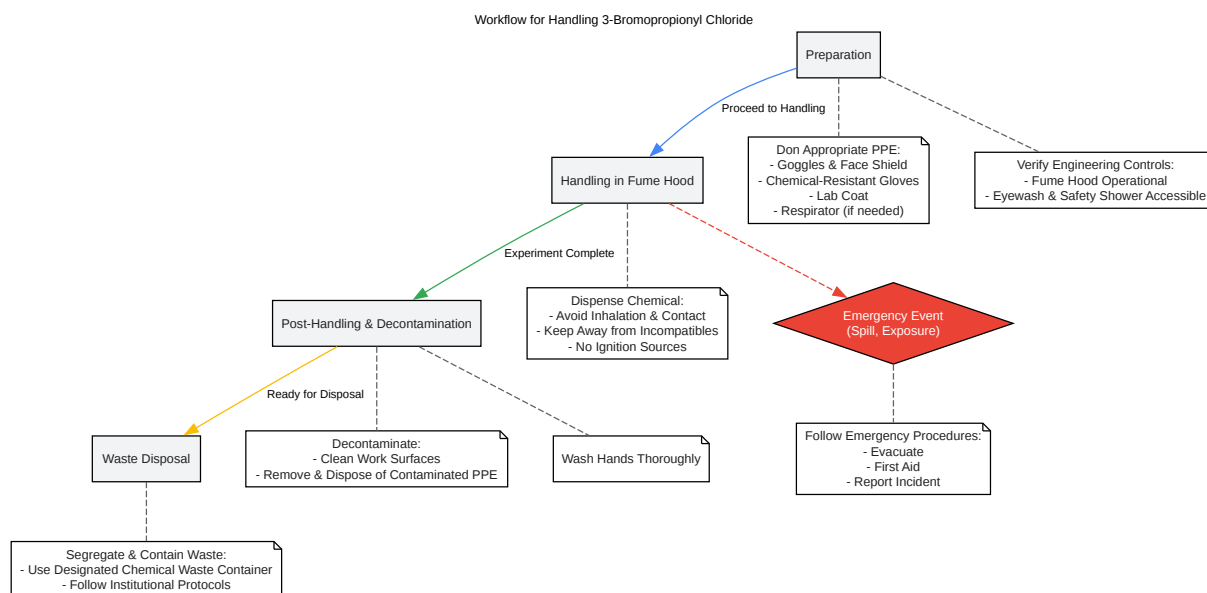
- **Spill Response:** In case of a spill, evacuate the area. Absorb the spill with an inert, dry material such as sand or earth.[2][4] Place the absorbed material into a designated chemical waste container.[4] Do not use water to clean up spills.
- **Waste Disposal:** Dispose of waste materials at an approved waste disposal plant in accordance with local, state, and federal regulations.[1][3] Do not mix with other waste. Handle uncleaned containers as you would the product itself.

6. Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][4]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[2][4]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2][4] Inhalation may be fatal.[2][4]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[2][4]

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **3-Bromopropionyl chloride**.



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